

# Application Notes and Protocols for Reactions Involving 1-tert-Butoxyoctan-2-ol

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## Compound of Interest

Compound Name: 1-tert-Butoxyoctan-2-ol

Cat. No.: B15433748

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Disclaimer: **1-tert-Butoxyoctan-2-ol** is not a widely documented compound in scientific literature. The following application notes and protocols are based on the general principles of organic chemistry and reactions of analogous secondary alcohols and tert-butyl ethers. The experimental parameters provided are hypothetical and should be optimized for any practical application.

## Synthesis of 1-tert-Butoxyoctan-2-ol

### Introduction

A plausible synthetic route to **1-tert-Butoxyoctan-2-ol** is the ring-opening of 1,2-epoxyoctane with tert-butanol. This reaction can be catalyzed by either an acid or a base. The protocol below describes an acid-catalyzed approach.

## Experimental Protocol: Acid-Catalyzed Epoxide Ring-Opening

Materials and Reagents:

- 1,2-Epoxyoctane
- tert-Butanol (anhydrous)
- Sulfuric acid (concentrated)

- Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

#### Procedure:

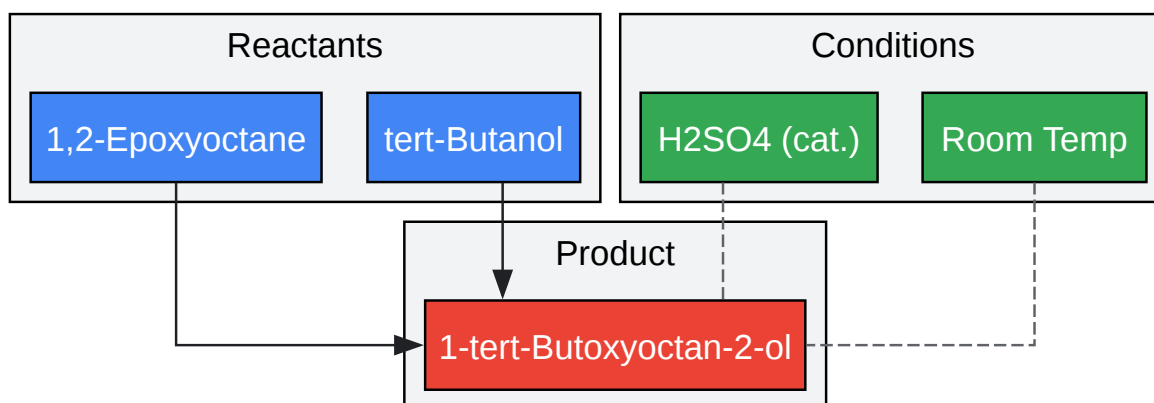
- To a solution of 1,2-epoxyoctane in an excess of tert-butanol in a round-bottom flask, add a catalytic amount of concentrated sulfuric acid dropwise at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by slowly adding a saturated sodium bicarbonate solution.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by flash column chromatography on silica gel.

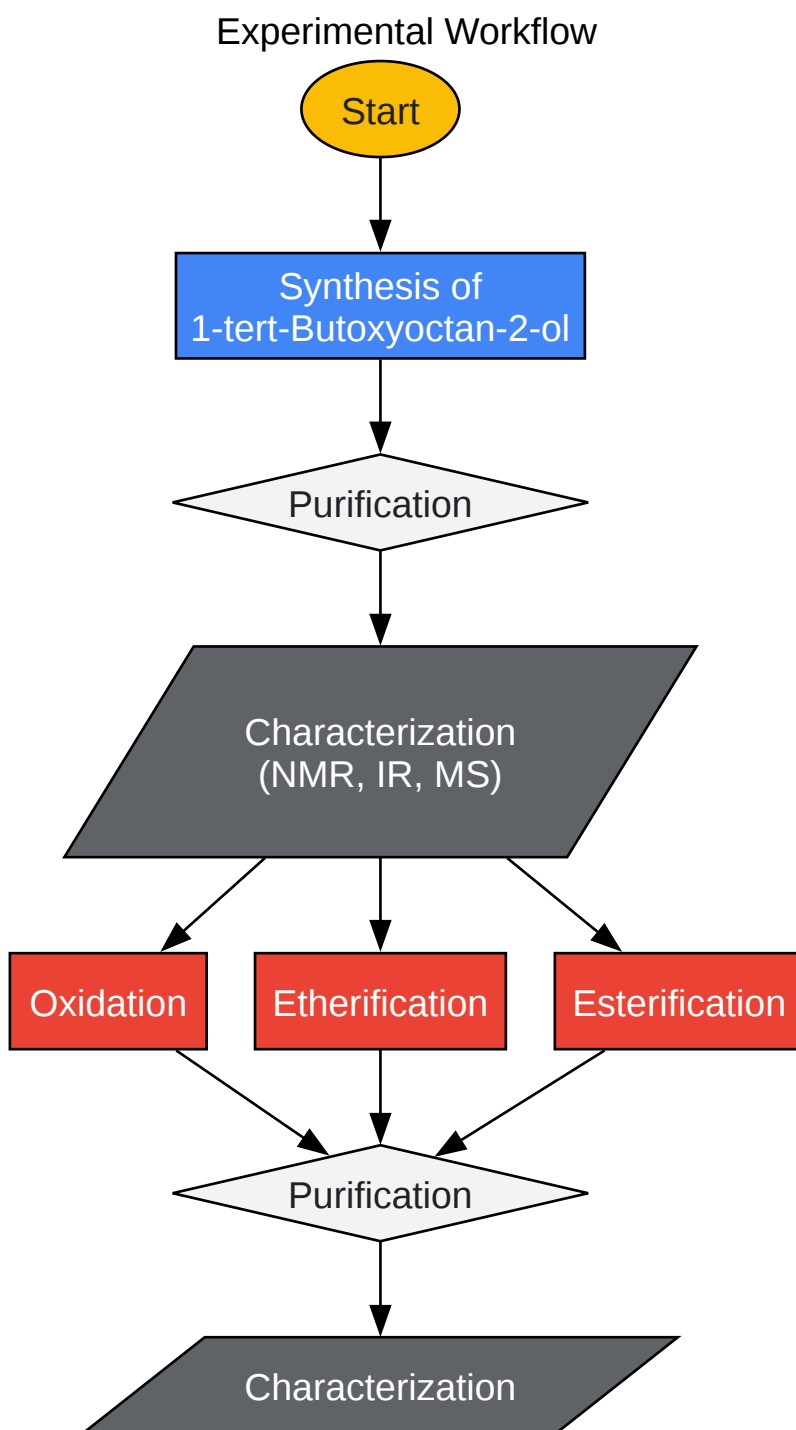
## Quantitative Data (Hypothetical)

Reactant/Reagent	Molar Mass ( g/mol )	Amount (mmol)	Volume/Mass
1,2-Epoxyoctane	128.21	10	1.28 g
tert-Butanol	74.12	100	9.4 mL
Sulfuric Acid	98.08	0.1	~2 drops
Product	Theoretical Yield	Hypothetical Yield	
1-tert-Butoxyoctan-2-ol	202.34	2.02 g	~1.62 g (80%)

## Visualization

## Hypothetical Synthesis of 1-tert-Butoxyoctan-2-ol





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